

preparation and storage of Antiviral agent 19 stock solutions

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Compound of Interest

Compound Name: Antiviral agent 19

Cat. No.: B12418006

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Application Notes and Protocols: Antiviral Agent 19

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Introduction

Antiviral agent 19, also identified as Compound 3, is a selective inhibitor of the Zika virus (ZIKV), a member of the Flaviviridae family. Research has demonstrated its potential in preclinical studies with an effective concentration (EC₅₀) of 1.3 μ M and low cytotoxicity, highlighting its promise as a tool for research in virology and drug development. These application notes provide detailed protocols for the preparation and storage of stock solutions of **Antiviral agent 19** to ensure its stability and efficacy for in vitro and in vivo studies.

Quantitative Data Summary

The following table summarizes the key quantitative information for **Antiviral agent 19**.

Property	Value
CAS Number	1807887-16-6
Molecular Formula	C ₂₉ H ₃₅ NO ₅
Molecular Weight	477.59 g/mol
EC ₅₀ against Zika Virus	1.3 µM
Solubility	Slightly soluble or insoluble (< 1 mg/mL) in aqueous solutions. Soluble in Dimethyl Sulfoxide (DMSO).
Storage (Powder)	-20°C for up to 3 years
Storage (In Solvent)	-80°C for up to 1 year

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Antiviral agent 19** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Antiviral agent 19** (powder form)
- Dimethyl Sulfoxide (DMSO), anhydrous, ≥99.7%
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile filter tips

Procedure:

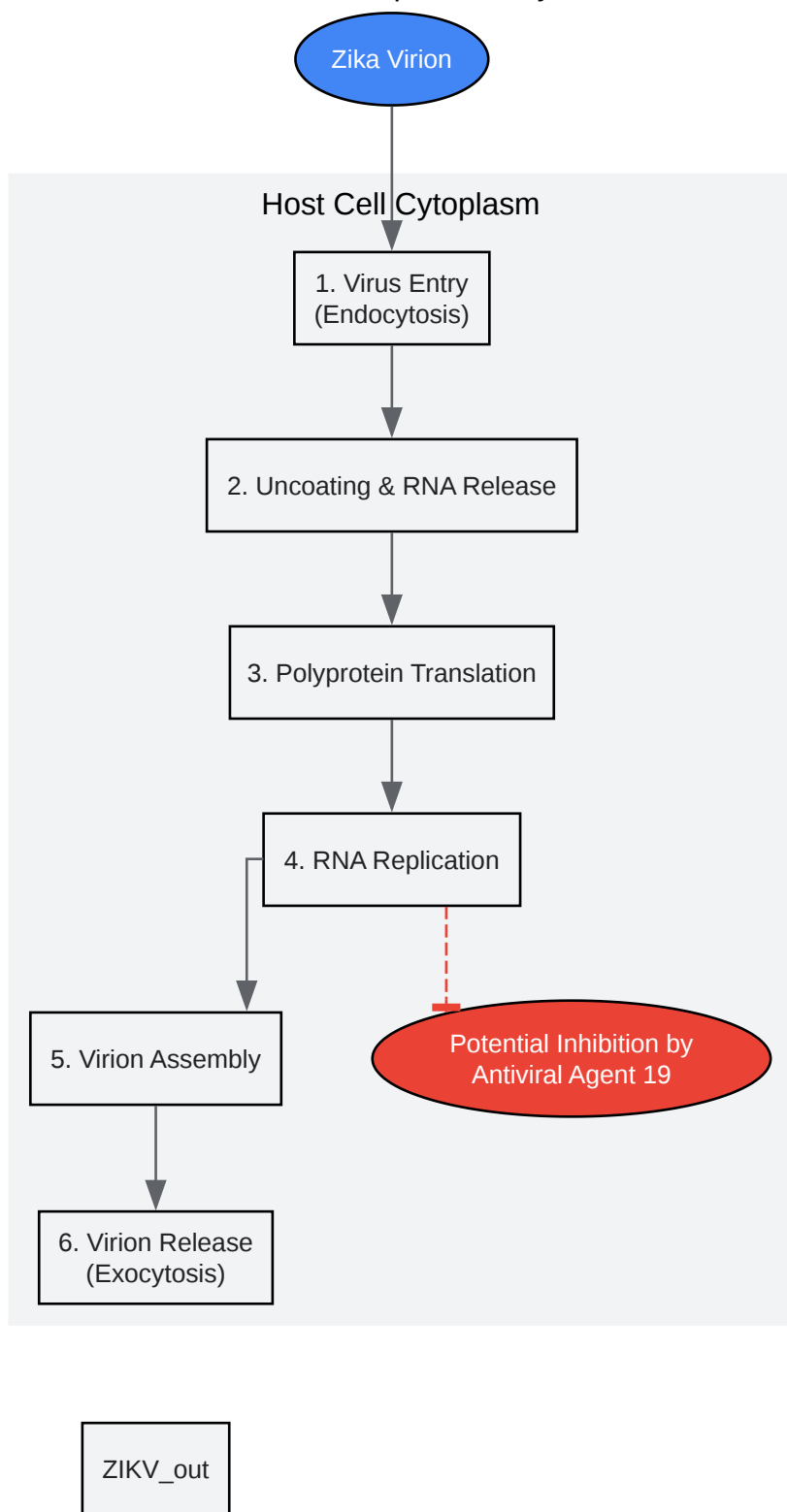
- Pre-weighing Preparation: Allow the vial of **Antiviral agent 19** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out 1 mg of **Antiviral agent 19** powder into the tube.
- Solvent Addition: Based on the molecular weight (477.59 g/mol), calculate the volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (L)} = \text{Amount (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (}\mu\text{L)} = (1 \text{ mg} / (10 \text{ mM} * 477.59 \text{ g/mol})) * 1,000,000 = 209.38 \mu\text{L}$
 - Carefully add 209.4 μL of anhydrous DMSO to the microcentrifuge tube containing the powder.
- Dissolution: Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particulates. If necessary, gentle warming in a 37°C water bath can aid dissolution.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C.

Signaling Pathways and Experimental Workflows

Zika Virus Replication Cycle and Potential Inhibition by Antiviral Agent 19

The following diagram illustrates the replication cycle of the Zika virus, a process that **Antiviral agent 19** is known to inhibit. The precise mechanism of inhibition is a subject of ongoing research, but it is understood to interfere with viral replication.

Zika Virus Replication Cycle

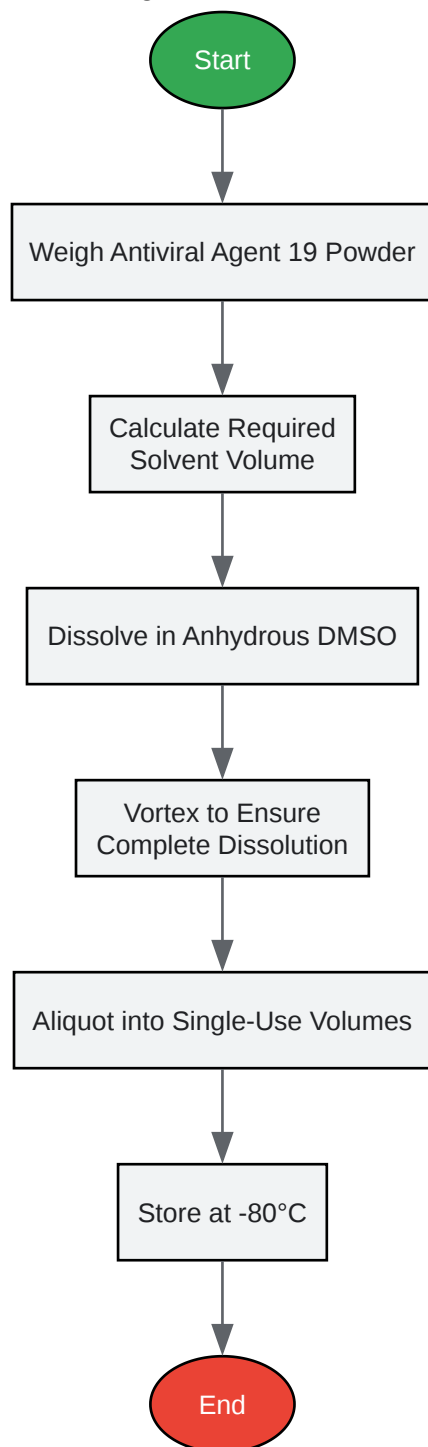
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Caption: A diagram of the Zika virus replication cycle and the potential point of inhibition by **Antiviral agent 19**.

Experimental Workflow for Stock Solution Preparation

This diagram outlines the logical steps for preparing a stock solution of **Antiviral agent 19**.

Workflow for Antiviral Agent 19 Stock Solution Preparation



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Caption: A workflow diagram for the preparation of **Antiviral agent 19** stock solutions.

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